

Solubility of 3-(3-Nitrophenoxy)propylamine HCl: Technical Guide

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)propylamine
HCl
Cat. No.: B8097154

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Executive Summary

3-(3-Nitrophenoxy)propylamine Hydrochloride (CAS: 1035452-26-6) presents a classic solubility dualism common in drug discovery: it possesses a highly polar ionic headgroup (propylamine HCl) and a lipophilic aromatic tail (nitrophenoxy).

While the hydrochloride salt form is engineered to enhance aqueous solubility, DMSO (Dimethyl Sulfoxide) remains the superior solvent for preparing high-concentration stock solutions (>50 mM) due to its ability to solvate both the ionic and aromatic domains effectively. Water is suitable for working solutions but carries a risk of precipitation if the pH shifts towards basicity, neutralizing the amine.^[1]

This guide details the physicochemical mechanisms, comparative solubility data, and validated protocols for handling this compound in a research setting.^[1]

Physicochemical Profile

Property	Value	Notes
Compound Name	3-(3-Nitrophenoxy)propylamine HCl	
CAS Number	1035452-26-6	
Molecular Weight	232.66 g/mol	
Formula		
Physical State	Solid (Crystalline Powder)	Hygroscopic nature likely
Functional Groups	Primary Amine (, Nitro (, Ether ()	Amine is protonated in HCl form

The Solubility Mechanism

The solubility behavior is governed by the competition between the Lattice Energy of the crystal and the Solvation Energy provided by the solvent.^[1]

- In Water: The primary driving force is the hydration of the ammonium cation () and the chloride anion (). However, the hydrophobic 3-nitrophenoxy ring disrupts the hydrogen-bonding network of water (the "hydrophobic effect"), creating an energetic penalty that limits solubility at high concentrations.^[1]
- In DMSO: DMSO acts as a polar aprotic solvent.^[1] It solvates the cation via its oxygen lone pairs and interacts favorably with the aromatic nitro group via dipole-dipole and -interactions.^[1] This dual action typically results in significantly higher solubility limits than water.^[1]

Comparative Solubility Analysis

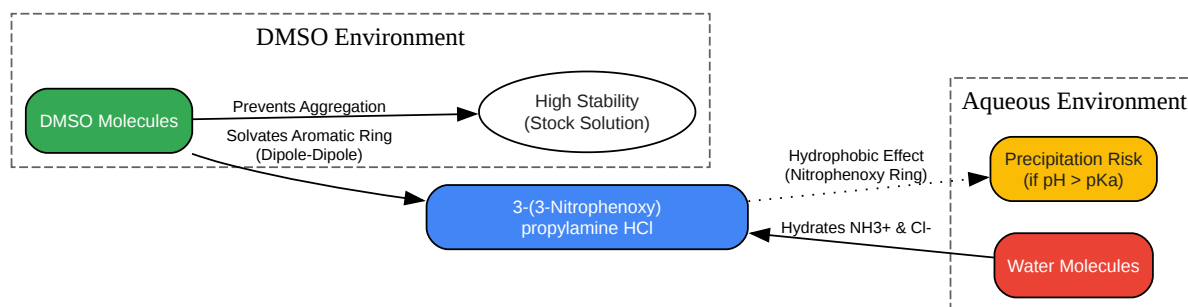
The following data represents practical working ranges based on structural analogs and general amine-HCl salt behaviors.

Feature	Water ()	DMSO ()
Solubility Limit	Moderate (~10–50 mM)*	High (>100 mM)
Mechanism	Ion-Dipole Hydration	Dipole-Dipole & -Solvation
pH Sensitivity	High. Precipitates at pH > (~9-10)	None
Stability	Hydrolysis risk over long term	High (if anhydrous)
Freezing Point	0°C	19°C (Freezes at Room Temp)
Best Application	Dilute Working Solutions (Assays)	Primary Stock Solutions

*Note: Aqueous solubility is highly dependent on purity and temperature.[\[1\]](#) Always verify empirically.

Visualization: Solvation Dynamics

The diagram below illustrates the competing forces stabilizing the molecule in different solvents.



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Figure 1: Solvation mechanisms. Water stabilizes the ionic head but struggles with the aromatic tail.[1] DMSO stabilizes both, preventing aggregation.[1]

Experimental Protocols

Protocol A: Preparation of 100 mM DMSO Stock Solution

Objective: Create a stable, high-concentration master stock for long-term storage.

Reagents:

- **3-(3-Nitrophenoxy)propylamine HCl (Solid)**[2]

- Anhydrous DMSO (Grade:

99.9%, Water Content <0.1%)

Procedure:

- Calculate: Determine the mass required.
 - Formula:
 - Example: For 1 mL of 100 mM stock:

[1]

- Weigh: Accurately weigh ~23.3 mg of the compound into a sterile, amber glass vial (to protect from light).
- Solubilize: Add 1 mL of Anhydrous DMSO.
 - Critical Step: Do not use "wet" DMSO.[1] DMSO is hygroscopic; absorbed water can cause compound precipitation over time [1].[1][3]
- Mix: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 5 minutes.[1]
- QC: Visually inspect for clarity. The solution should be completely clear and free of turbidity.[1]
- Storage: Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

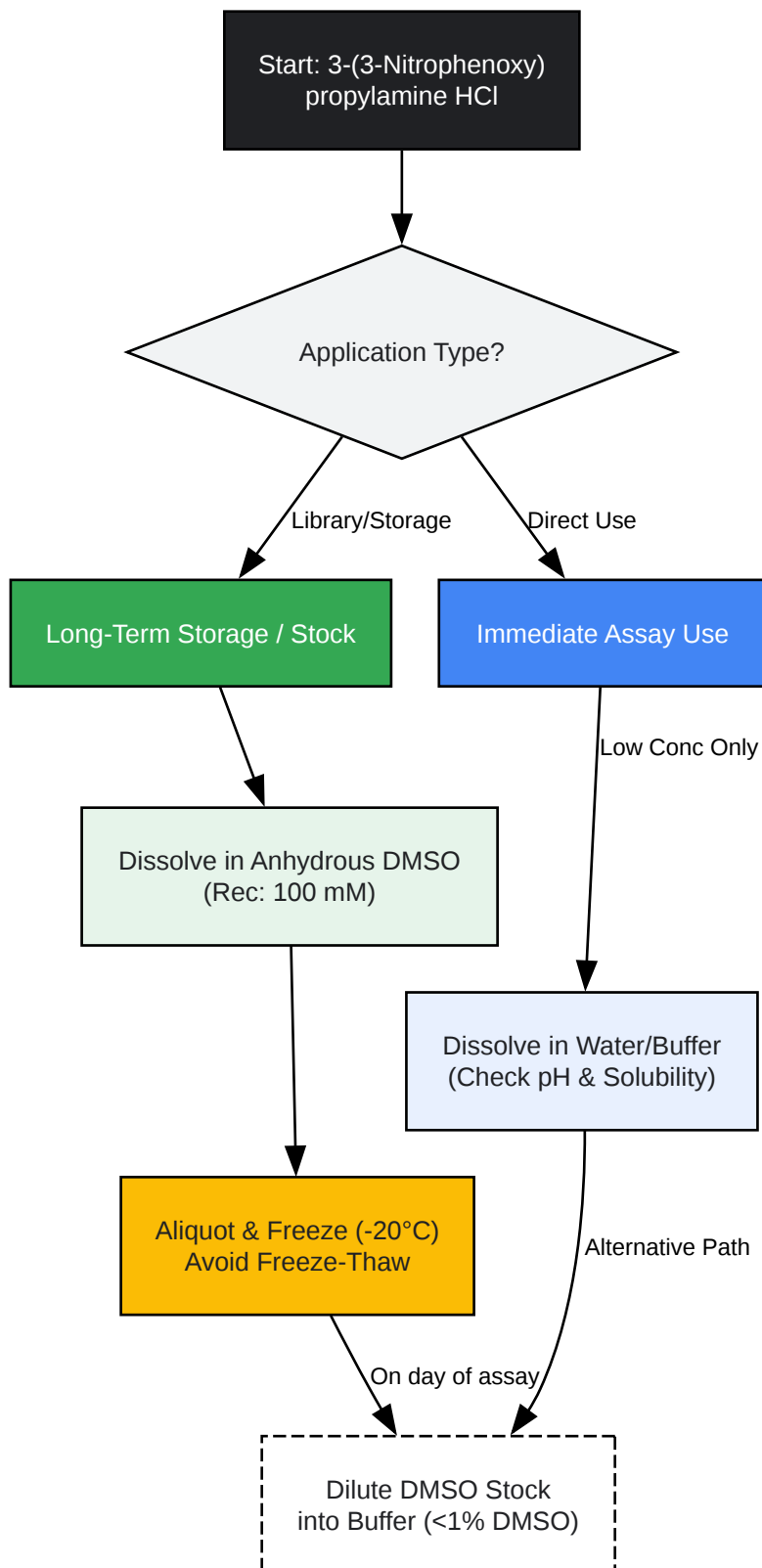
Protocol B: Aqueous Solubility & Stability Test

Objective: Determine the maximum safe concentration for biological assays.

Procedure:

- Preparation: Prepare a series of dilutions from the DMSO stock into your specific assay buffer (e.g., PBS, pH 7.4).[1]
 - Concentrations: 10 μ M, 100 μ M, 500 μ M, 1 mM.[1]
- Incubation: Incubate at room temperature for 4 hours (or the duration of your assay).
- Turbidimetric Analysis: Measure absorbance at 600 nm (OD600) or use a nephelometer.
 - Result: An increase in OD600 compared to the blank buffer indicates precipitation.[1]
- pH Check: Measure the pH of the highest concentration. If the compound is acidic (HCl salt), it may lower the buffer pH, necessitating re-adjustment.[1]

Workflow: Decision Matrix for Solvent Selection



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Figure 2: Decision matrix for solvent selection ensuring compound stability.

Troubleshooting & FAQ

Q: The compound precipitated when I diluted the DMSO stock into PBS.

- Cause: The "Crash-out" effect.^[1] The local concentration at the droplet interface exceeded the aqueous solubility limit, or the pH of the PBS caused the amine to deprotonate (forming the insoluble free base).
- Solution:
 - Vortex the buffer while adding the DMSO stock dropwise.^[1]
 - Warm the solution to 37°C.
 - Verify the final pH is < 7.5.^[1]

Q: Can I store the stock in water?

- Recommendation: No. While soluble, amine HCl salts can be prone to hydrolysis or oxidation over weeks in water.^[1] Furthermore, bacterial growth is possible in aqueous amine solutions.^[1] DMSO is bacteriostatic and chemically inert for this compound structure.^[1]

Q: My DMSO stock froze in the fridge.

- Normal Behavior: DMSO freezes at ~19°C.^[1] This is expected. Thaw completely at room temperature and vortex before use to ensure the concentration gradient is homogenized.

References

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